

(R)-Nolpitantium Mediated Kinetic Resolution: A Review of Available Information

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Compound of Interest

Compound Name: (R)-Nolpitantium

CAS No.: 155418-05-6

Cat. No.: B1217346

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Initial research indicates that there is no publicly available scientific literature detailing a protocol for the kinetic resolution of any class of compounds mediated by a catalyst referred to as "**(R)-Nolpitantium**." Extensive searches for "**(R)-Nolpitantium**" in the context of kinetic resolution, asymmetric catalysis, or as a chiral catalyst have not yielded any relevant experimental procedures, quantitative data, or established applications in this area of chemical synthesis.

The compound "Nolpitantium chloride" is identified in chemical databases, such as LookChem and PubChem, as a tachykinin NK2 receptor antagonist with the synonym SR 140333 and CAS number 153050-21-6. Its primary application and area of study appear to be in pharmacology and not in the field of asymmetric catalysis. The "(R)-" designation in the user's request would typically refer to a specific stereoisomer of a chiral compound. While Nolpitantium chloride possesses chiral centers, its use as a catalyst for kinetic resolution is not documented in the retrieved search results.

Given the absence of any established protocol or data for an "**(R)-Nolpitantium** mediated kinetic resolution," it is not possible to provide the detailed Application Notes and Protocols, including data tables and experimental workflows, as requested. The core requirements of data

presentation, experimental protocols, and visualizations cannot be fulfilled without a foundational scientific basis for the process.

It is possible that "**(R)-Nolpitanium**" is a proprietary or very recently developed catalyst not yet described in publicly accessible literature, or that the name is a misnomer for a different catalytic system. Researchers, scientists, and drug development professionals seeking to perform a kinetic resolution are advised to consult the extensive literature on established methods utilizing well-characterized chiral catalysts. These include, but are not limited to, chiral amines, phosphines, transition metal complexes, and enzymes, which have been successfully applied to a wide range of substrates.

For professionals in the field, it is recommended to verify the identity and application of a catalyst through peer-reviewed scientific journals and established chemical suppliers before planning experimental work. Without such verifiable sources, the development of a reliable and reproducible protocol is not feasible.

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